

An In-depth Technical Guide to 4-Morpholinocyclohexanone: Synthesis, Properties, and Characterization

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Compound of Interest

Compound Name: 4-Morpholinocyclohexanone

CAS No.: 139025-93-7

Cat. No.: B591797

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Morpholinocyclohexanone**, a heterocyclic organic compound. While a detailed historical account of its specific discovery is not prominent in publicly available scientific literature, this document outlines a plausible and scientifically sound synthesis route, detailed experimental protocols, and expected analytical data. The content is designed to serve as a valuable resource for researchers in organic synthesis, medicinal chemistry, and drug development who may utilize this or structurally related compounds as intermediates or building blocks. All quantitative data is presented in tabular format for clarity, and key processes are visualized using logical diagrams.

Introduction and Historical Context

4-Morpholinocyclohexanone, identified by the CAS number 139025-93-7, is a disubstituted cyclohexanone derivative featuring a morpholine moiety at the 4-position. Despite its

availability from various chemical suppliers, a seminal publication detailing its initial discovery and synthesis could not be identified through extensive literature and patent searches. Its emergence is likely rooted in broader synthetic chemistry efforts, where it was probably first synthesized as an intermediate or an analog in a larger series of compounds, rather than being the primary focus of a dedicated study. The lack of a prominent discovery narrative suggests its role as a building block in more complex molecular architectures rather than a compound with significant standalone biological or material properties that would warrant a detailed historical record.

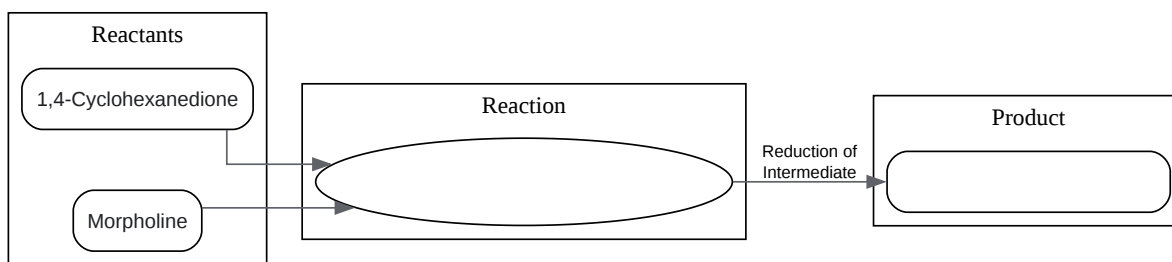
Physicochemical Properties

The key physicochemical properties of **4-Morpholinocyclohexanone** are summarized in the table below. These values are critical for its handling, purification, and use in subsequent chemical reactions.

Property	Value
CAS Number	139025-93-7
Molecular Formula	C ₁₀ H ₁₇ NO ₂
Molecular Weight	183.25 g/mol
Appearance	Solid (predicted)
Purity	Typically ≥95%

Proposed Synthesis Pathway

A logical and efficient method for the synthesis of **4-Morpholinocyclohexanone** is the reductive amination of 1,4-cyclohexanedione with morpholine. This reaction proceeds through the formation of an enamine or iminium ion intermediate, which is then reduced in situ to the desired secondary amine.



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Proposed synthesis of **4-Morpholinocyclohexanone**.

Detailed Experimental Protocol: Reductive Amination

This section provides a detailed, hypothetical protocol for the synthesis of **4-Morpholinocyclohexanone** based on standard reductive amination procedures.

Materials:

- 1,4-Cyclohexanedione (1.0 eq)
- Morpholine (1.1 eq)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask

- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 1,4-cyclohexanedione (1.0 eq) and anhydrous dichloromethane. Stir the mixture until the solid is fully dissolved.
- **Addition of Amine:** Add morpholine (1.1 eq) to the solution at room temperature. Stir the mixture for 30 minutes.
- **Reductant Addition:** Add sodium triacetoxyborohydride (1.5 eq) portion-wise over 15 minutes. The reaction is typically exothermic; maintain the temperature below 30 °C using a water bath if necessary.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:** Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution. Stir vigorously for 30 minutes until gas evolution ceases.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with dichloromethane.
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the combined organic phase over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. Purify the crude product by flash column chromatography on silica

gel, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford **4-Morpholinocyclohexanone**.

Characterization Data (Expected)

The following tables summarize the expected spectroscopic data for **4-Morpholinocyclohexanone** based on its chemical structure.

Table 1: Expected ^1H NMR Spectral Data (CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~3.70	t	4H	-O-CH ₂ -CH ₂ -N-
~2.70 - 2.50	m	5H	-N-CH ₂ -CH ₂ -O- and N-CH-
~2.40 - 2.20	m	4H	-C(=O)-CH ₂ -
~2.00 - 1.80	m	4H	-CH-CH ₂ -

Table 2: Expected ^{13}C NMR Spectral Data (CDCl_3 , 100 MHz)

Chemical Shift (δ , ppm)	Assignment
~209	C=O
~67	-O-CH ₂ -
~60	N-CH-
~50	-N-CH ₂ -
~38	-C(=O)-CH ₂ -
~28	-CH-CH ₂ -

Table 3: Expected IR Spectral Data

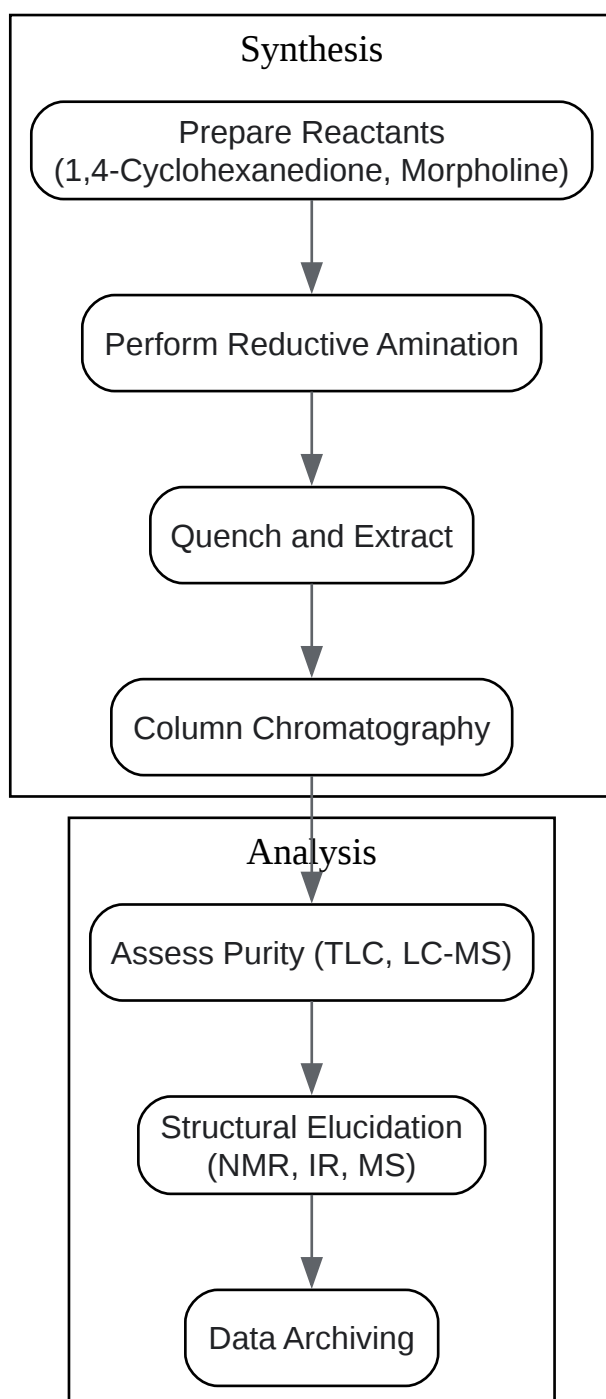
Wavenumber (cm ⁻¹)	Intensity	Assignment
~2950 - 2800	Strong	C-H stretching (aliphatic)
~1715	Strong	C=O stretching (ketone)
~1115	Strong	C-O-C stretching (ether)

Table 4: Expected Mass Spectrometry Data

Technique	Ion	m/z
ESI-MS	[M+H] ⁺	184.1332

Experimental and Analytical Workflow

The general workflow for the synthesis and characterization of **4-Morpholinocyclohexanone** is depicted below.



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General workflow for synthesis and analysis.

Conclusion

4-Morpholinocyclohexanone is a readily accessible chemical intermediate. While its specific history is not well-documented, its synthesis can be reliably achieved through standard organic chemistry methods such as reductive amination. This guide provides the necessary theoretical and practical information for its preparation and characterization, serving as a foundational resource for researchers incorporating this molecule into their synthetic endeavors. The provided protocols and expected data will aid in the successful synthesis and verification of this compound in a laboratory setting.

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